Solubility Profiling and Solvent Selection for 2-Chloro-6-iodobenzaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-6-iodobenzaldehyde*
CAS No.:	*51738-07-9*
Cat. No.:	*B1457149*

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Executive Summary

Compound: **2-Chloro-6-iodobenzaldehyde** CAS: 23602-36-0 Molecular Formula: C_7H_4ClIO Molecular Weight: 266.46 g/mol [1][2]

This guide provides a technical framework for the solubility profiling of **2-Chloro-6-iodobenzaldehyde**, a critical intermediate in the synthesis of polysubstituted aromatics and heterocycles (e.g., via Suzuki-Miyaura coupling).[1] Due to the sparse availability of thermodynamic solubility data for this specific di-halogenated derivative in public repositories, this document synthesizes predictive modeling with structural analog analysis (e.g., 2-fluoro-6-iodobenzaldehyde) to establish operational solubility ranges.[1][3] It further details a self-validating experimental protocol for precise solubility determination.

Physicochemical Determinants of Solubility

The solubility behavior of **2-Chloro-6-iodobenzaldehyde** is governed by the competition between its polar carbonyl functionality and its lipophilic, halogenated aromatic core.[1][2]

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Structural Analysis[2][3]

- Electronic Effects: The aldehyde group (-CHO) acts as a hydrogen bond acceptor (HBA).[1][2][3] However, the ortho-positioning of two heavy halogens (Chlorine and Iodine) creates significant steric shielding around the carbonyl carbon, potentially reducing reactivity and modifying solvation shells.[1][2][3]

- Lipophilicity: The presence of Iodine (highly polarizable) and Chlorine significantly increases the partition coefficient (LogP).[1][2][3]

  - Predicted LogP: ~2.8 – 3.2 (Estimated based on 2,6-dichlorobenzaldehyde LogP ~2.9).[1][2][3]

  - Implication: The molecule exhibits poor aqueous solubility but high affinity for medium-polarity organic solvents.[1][2][3]

- Crystal Lattice Energy: As a likely low-melting solid (estimated MP range 40–80°C based on analogs like 2-fluoro-6-iodobenzaldehyde [MP 36-40°C] and 2,6-dichlorobenzaldehyde [MP ~70°C]), the lattice energy is moderate.[1][3] This facilitates dissolution in solvents that can disrupt

  -

  stacking interactions.[1][2][3]

Solvent Compatibility Matrix

The following matrix categorizes solvents based on their operational utility for **2-Chloro-6-iodobenzaldehyde**. These classifications are derived from standard synthetic procedures for di-halogenated benzaldehydes.

Table 1: Operational Solvent Classification

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Solvent Class	Representative Solvents	Solubility Prediction	Operational Utility
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Primary solvent for extraction, reaction, and chromatography loading.[1]
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Ideal for nucleophilic aromatic substitution ( ) or high-temp couplings.[1][2][3] Note: Difficult to remove.[2][3]
Esters/Ethers	Ethyl Acetate, THF, 1,4-Dioxane	Moderate-High	Standard reaction solvents; THF is excellent for lithiation/Grignard protocols.[1][3]
Alcohols	Methanol, Ethanol, Isopropanol	Moderate (Temp.[1][2][3] dependent)	Primary Crystallization Solvents. High solubility at reflux; low at .[2][3]
Hydrocarbons	Hexanes, Pentane, Heptane	Low/Insoluble	Used as Anti-solvents to precipitate the product or wash away non-polar impurities.[1][2][3]
Aqueous	Water, Brine	Insoluble (<0.1 mg/mL)	Used for biphasic workup to remove inorganic salts.[1][2][3]

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Theoretical Framework: Hansen Solubility Parameters (HSP)

To scientifically select a solvent beyond trial-and-error, we apply the Hansen Solubility Parameter theory.[1][2][3] The total solubility parameter (

) is decomposed into three components:

[1][3]

- (Dispersion forces): High due to the Iodine atom.[1][2][3]
- (Polar forces): Moderate due to the aldehyde dipole.[1][2][3]
- (Hydrogen bonding): Low (only H-bond acceptor capability).[1][2][3]

Solvent Selection Strategy: For dissolution, select solvents with an interaction radius (

) close to the solute's sphere in Hansen space.[1][2][3]

- Best Matches: DCM (

  =18.2,

  =6.3,

  =6.[1][2][3]1) and THF (

  =16.8,

  =5.7,

  =8.[1][2][3]0) align well with the predicted lipophilic/polar balance of the target.[1][2][3]
- Anti-Solvents: Water (

  =42.[2][3]3) has a

  far too high for the solute, forcing precipitation.[1][2][3]

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Experimental Protocol: Saturation Shake-Flask Method

Since specific literature values are proprietary or sparse, researchers must generate empirical data.[1][2][3] The following Standard Operating Procedure (SOP) ensures data integrity and reproducibility.

Workflow Visualization

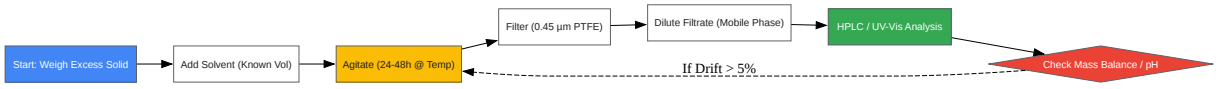

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Figure 1: Step-by-step workflow for the Saturation Shake-Flask method to determine thermodynamic solubility.

Detailed Methodology

- Preparation:
  - Weigh approx. 50 mg of **2-Chloro-6-iodobenzaldehyde** into a 4 mL amber glass vial (protect from light due to Iodine sensitivity).
  - Add 1.0 mL of the target solvent.[1][2][3]
- Equilibration:
  - If the solid dissolves completely, add more solid until a suspension is visible.[1][2][3]
  - Cap tightly and place in an orbital shaker or thermomixer at 25°C (± 0.1°C) for 24 hours.
- Phase Separation:

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- Centrifuge the sample or filter through a 0.45 µm PTFE syringe filter. (Avoid Nylon filters as they may bind the aldehyde).[1][2][3]

- Quantification (HPLC Method):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1][2][3]
  - Mobile Phase: Acetonitrile:Water (70:[1][3]30) + 0.1% Formic Acid.[2][3]
  - Detection: UV at 254 nm (aromatic ring absorption).[2][3]
  - Calculation: Compare peak area against a 5-point calibration curve of the standard.

Practical Applications & Decision Logic

Solvent Selection Decision Tree

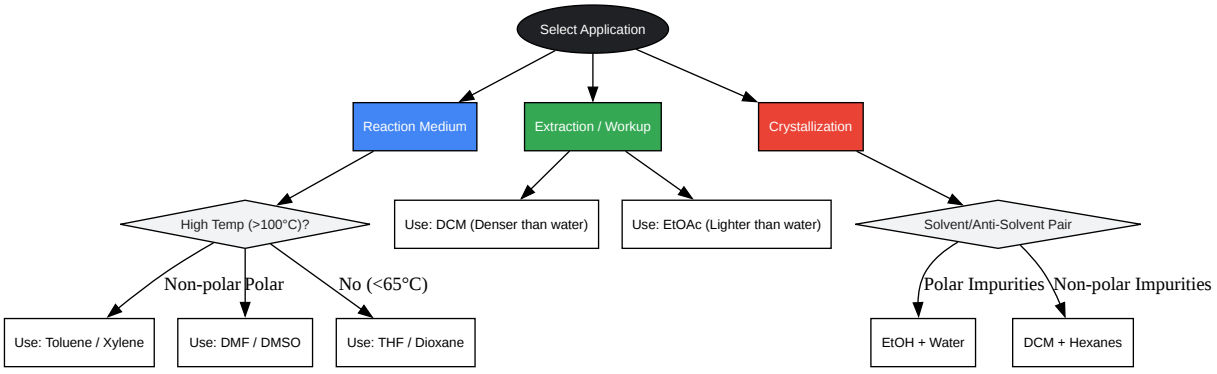

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Figure 2: Decision logic for solvent selection based on process requirements.

Crystallization Strategy

For purification, the "Solvent/Anti-Solvent" method is recommended due to the compound's steep solubility gradient in mixed systems.[1][2][3]

- System A (Standard): Dissolve in minimal hot Ethanol; add water dropwise until turbidity persists; cool to 4°C.[2][3]
- System B (Halogen-Compatible): Dissolve in minimal Dichloromethane; slowly layer Hexanes on top to induce slow crystal growth (good for X-ray diffraction studies).[1][2][3]

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